

Aliphatic Sulfinates Esters: Technical Synthesis, Reactivity, and Medicinal Applications

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Compound of Interest

Compound Name: Methyl 3-(methoxysulfinyl)propanoate
CAS No.: 85939-98-6
Cat. No.: B2385177

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Executive Summary

Aliphatic sulfinates esters (

) represent a pivotal yet underutilized class of organosulfur compounds in medicinal chemistry. Unlike their sulfonate (

) counterparts, sulfinates possess a stable chiral sulfur center (

), making them indispensable building blocks for the stereoselective synthesis of chiral sulfoxides—a pharmacophore found in blockbuster drugs like Esomeprazole and Armodafinil.

Beyond their classical role as chiral auxiliaries, aliphatic sulfinates esters have re-emerged as versatile radical precursors ("Diversinates") and electrophilic sulfenylating agents. This guide synthesizes field-proven protocols for their generation and outlines their mechanistic utility in late-stage functionalization.

Structural Architecture & Stability

The core feature of the sulfinate ester is the pyramidal sulfur atom, which carries a lone pair, an oxygen double bond, and an alkoxy group.

- Chirality: When

, the sulfur atom is a stereogenic center. Aliphatic sulfinates are optically stable at room temperature but can undergo racemization (via pyramidal inversion) or rearrangement at elevated temperatures.

- Stability Profile: Aliphatic sulfinates are generally less stable than their aromatic counterparts. They are prone to:

- Oxidation: To sulfonates (

-) upon exposure to air.

- Hydrolysis: To sulfinic acids (

-) and alcohols under acidic/basic conditions.

- Disproportionation: To thiosulfonates and sulfonates upon prolonged storage.

- Storage: Optimal storage requires inert atmosphere (Ar/N₂), low temperature (-20°C), and exclusion of moisture.

Synthesis Architectures

The synthesis of aliphatic sulfinate esters has evolved from harsh chlorination routes to mild, catalytic oxidative couplings.

Classical Nucleophilic Displacement (The Andersen-Whitesell Approach)

This route is the gold standard for stereoselective synthesis. It relies on the reaction of a sulfinyl chloride (or chlorosulfite) with a chiral alcohol.

- Mechanism:

.

- Stereochemistry: Uses chiral alcohols (e.g., (-)-Menthol, trans-2-phenylcyclohexanol) to induce diastereoselectivity. Separation of diastereomers (crystallization/chromatography) yields enantiopure sulfinates.
- Limitation: Aliphatic sulfinyl chlorides are unstable. The Whitesell modification (Reaction of alcohols with

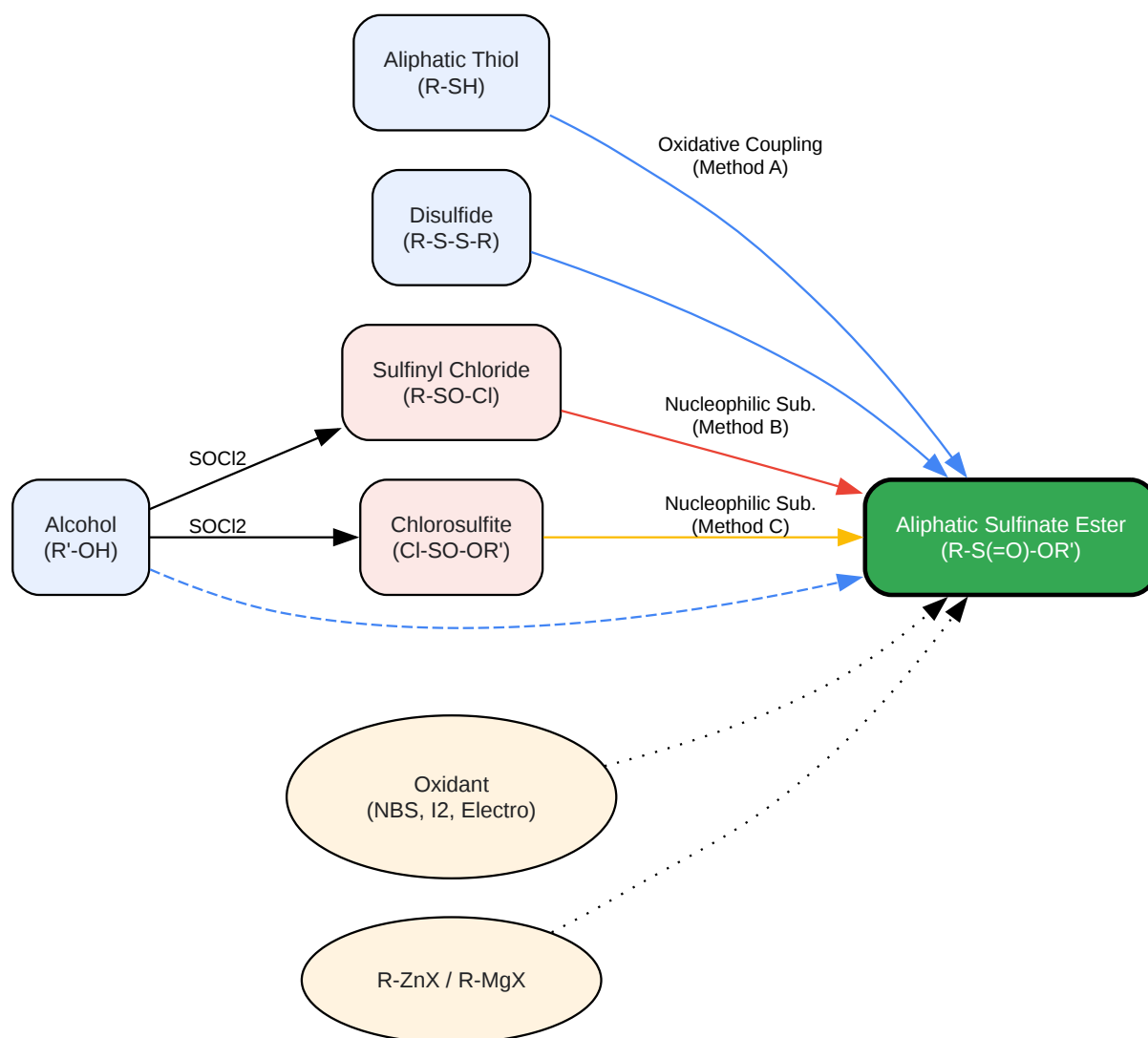
to form chlorosulfites, followed by Grignard/Organozinc addition) is preferred for aliphatic chains.

Modern Oxidative Coupling (Green Synthesis)

Direct coupling of thiols or disulfides with alcohols using an oxidant.

- Reagents: Thiols (
) + Alcohol (
) + Oxidant (NBS,
 , or Electrochemical).
- Advantage: Avoids unstable acid chlorides; high functional group tolerance; suitable for library synthesis.

Visualization of Synthesis Pathways



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Figure 1: Comparative workflows for aliphatic sulfinate ester synthesis. Method A (Blue) represents the modern oxidative route; Methods B/C (Red/Yellow) represent classical stereoselective routes.

Detailed Experimental Protocol

Protocol: Oxidative Synthesis of Menthyl Alkanesulfonates

This protocol synthesizes a chiral aliphatic sulfinate using the oxidative coupling strategy, optimized for yield and operational simplicity.

Target: Menthyl ethanesulfinate (Model aliphatic system). Reagents: Ethanethiol (or Diethyl disulfide), (-)-Menthol, N-Bromosuccinimide (NBS).

Step-by-Step Methodology

- Preparation of Reagents:
 - Dissolve (-)-Menthol (1.0 equiv, 10 mmol) and Ethanethiol (1.2 equiv, 12 mmol) in anhydrous Dichloromethane (DCM, 50 mL).
 - Note: If using disulfide, use 0.6 equiv.
- Oxidation (The Critical Step):
 - Cool the solution to 0°C under an Argon atmosphere.
 - Add NBS (1.5 equiv) portion-wise over 20 minutes.
 - Mechanistic Insight: NBS generates a reactive sulfenyl bromide intermediate () which is oxidized to the sulfinyl bromide or reacts directly with the alcohol alkoxy radical.
- Reaction Monitoring:
 - Stir at 0°C for 1 hour, then warm to room temperature (25°C) for 2 hours.
 - Monitor via TLC (Hexane/EtOAc 4:1). The sulfinate ester typically appears as a less polar spot than the starting alcohol.
- Quenching & Workup:
 - Quench with saturated aqueous

(Sodium thiosulfate) to destroy excess oxidant.

- Extract with DCM (

mL). Wash combined organics with brine.[1]

- Dry over anhydrous

and concentrate in vacuo at low temperature (<30°C) to prevent thermal rearrangement.

- Purification:

- Purify via flash column chromatography on silica gel (buffered with 1%

to prevent acid-catalyzed hydrolysis).

- Yield: Typically 70-85%.[2]

Self-Validation Check:

- NMR:

H NMR should show the diastereotopic protons of the menthyl group and the distinct shift of the

-protons next to sulfur.

- Chirality: If using (-)-Menthol, two diastereomers are formed. They can often be separated by crystallization (Andersen's logic) or careful chromatography.

Reactivity & Medicinal Applications[3]

The Andersen Synthesis (Chiral Sulfoxides)

The most famous application is the stereospecific synthesis of chiral sulfoxides.

- Mechanism:

-like substitution at the sulfur center.

- Stereochemistry: The reaction proceeds with Inversion of Configuration at the sulfur atom.

- -Sulfinate Ester +
-Sulfoxide +
.
- Causality: The Grignard reagent attacks the sulfur anti-periplanar to the leaving alkoxy group (

), forcing the inversion.

Radical Precursors (Diversinates)

Aliphatic sulfinates (often hydrolyzed to salts or used directly) serve as radical precursors.

- Desulfinylation: Under oxidative conditions (or photoredox catalysis), the sulfinyl group can be extruded (

loss) to generate an alkyl radical (
).
- Application: Functionalization of heteroaromatic drug cores (e.g., Minisci-type reactions).

Visualization of Stereo inversion Mechanism

Figure 2: Mechanistic pathway of the Andersen Synthesis showing the stereochemical inversion at the sulfur center.

Data Summary: Aliphatic vs. Aromatic Sulfinates[4]

Feature	Aliphatic Sulfinates ()	Aromatic Sulfinates ()
Stability	Low (prone to oxidation/rearrangement)	Moderate to High
Synthesis Method	Oxidative Coupling / Chlorosulfite	Sulfinyl Chloride (Standard)
Primary Utility	Radical Precursors, Specialized Ligands	Chiral Sulfoxide Synthesis
Storage	-20°C, Inert Gas	4°C, Dry
Reactivity	High nucleophilicity at Sulfur	Moderate nucleophilicity

References

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